Application Note & Protocol: The Use of Trimethylsilyl Cyanide in Reissert Compound Formation

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Compound of Interest

Compound Name:	*1-Benzoyl-1,2-dihydro-2-quinolinecarbonitrile*
CAS No.:	*13721-17-0*
Cat. No.:	*B082033*

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Abstract

The Reissert reaction is a cornerstone transformation in heterocyclic chemistry, providing a powerful method for the functionalization of nitrogen-containing heterocycles such as quinolines and isoquinolines.[1][2] Classically, this reaction employs alkali metal cyanides, which often leads to heterogeneous reaction mixtures and undesirable side reactions due to the aqueous conditions required. This guide details the modern application of trimethylsilyl cyanide (TMSCN) as a superior cyanide source for the formation of Reissert compounds. We will explore the mechanistic advantages, expanded substrate scope, and provide a detailed, field-proven protocol for researchers in synthetic chemistry and drug development. The use of TMSCN facilitates a homogeneous, anhydrous reaction environment, significantly improving yields, reproducibility, and applicability to sensitive substrates.[3]

Theoretical Background & Mechanistic Insights

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The formation of a Reissert compound involves the concomitant addition of an acyl group and a cyanide group across the C=N double bond of a nitrogen heterocycle. The resulting 1-acyl-2-cyano-1,2-dihydro-heterocycle is a versatile synthetic intermediate.

The Classical Reissert Reaction: Limitations

The traditional Reissert reaction, typically using potassium cyanide (KCN) in a biphasic methylene chloride/water system, suffers from several drawbacks:

- Hydrolysis: The acyl chloride is highly susceptible to hydrolysis in the aqueous phase, reducing the efficiency of the N-acylation step and lowering overall yields.[3]
- Heterogeneity: The poor solubility of KCN in organic solvents leads to a heterogeneous reaction, which can result in inconsistent reaction rates and reproducibility issues.
- Safety: The use of solid KCN and the potential for acidification leading to the release of highly toxic hydrogen cyanide (HCN) gas pose significant handling risks.

The TMSCN Advantage: A Homogeneous, Anhydrous Approach

Trimethylsilyl cyanide (TMSCN) emerges as a highly effective alternative that circumvents the limitations of classical methods.[4] Its primary advantages stem from its nature as a volatile, liquid cyanide source that is soluble in common organic solvents.[5]

Key Advantages:

- Anhydrous Conditions: The reaction can be run in a completely anhydrous environment (e.g., in dry methylene chloride), which prevents the competitive hydrolysis of the acyl chloride, leading to cleaner reactions and higher yields.[3]
- Homogeneous Reaction: TMSCN is soluble in organic solvents, ensuring a homogeneous reaction mixture for consistent and reproducible results.
- Enhanced Safety & Handling: While TMSCN is toxic and must be handled with extreme care in a fume hood, as a liquid, it can be transferred and measured more precisely and safely

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than powdered KCN.[4][5] It readily hydrolyzes to release HCN, so moisture must be rigorously excluded during storage and handling.[5]

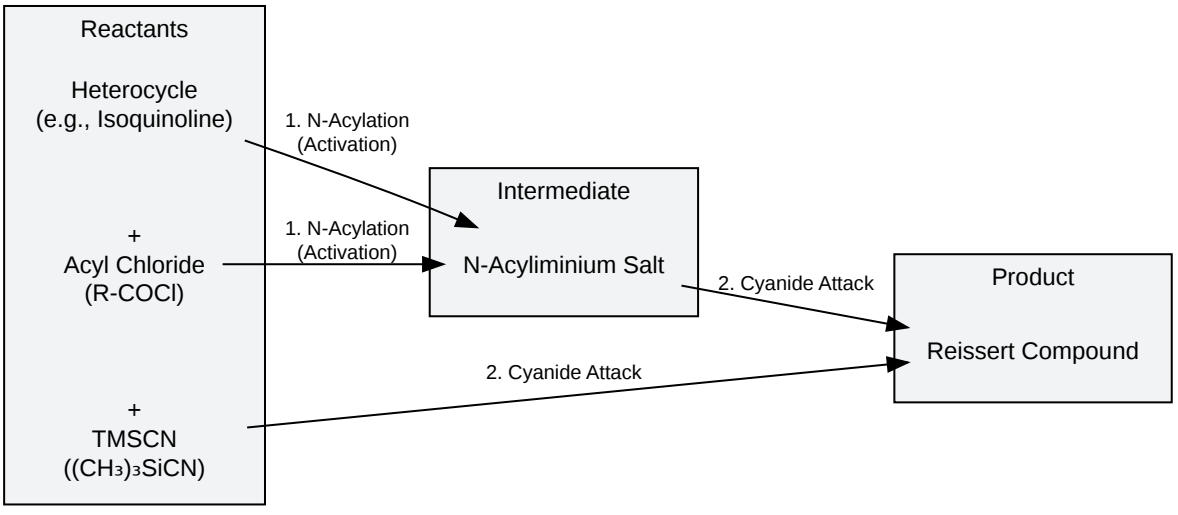
- Mild Reaction Conditions: The reaction typically proceeds smoothly at room temperature, making it suitable for complex or thermally sensitive substrates.

Reaction Mechanism with TMSCN

The reaction proceeds via a two-step mechanism. The process is often facilitated by a catalytic amount of a Lewis acid, such as aluminum chloride ($AlCl_3$), particularly for less reactive heterocycles.[6][7]

- N-Acylation: The nitrogen atom of the heterocycle (e.g., isoquinoline) attacks the electrophilic acyl chloride, forming a highly reactive N-acyliminium salt intermediate. This activation step is crucial as it renders the C1 position highly electrophilic.

- Cyanide Attack: The cyanide nucleophile from TMSCN then attacks the activated C1 position. The trimethylsilyl group is transferred to the oxygen atom of the former carbonyl group, directly yielding the stable Reissert compound.



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Caption: Mechanism of TMSCN-mediated Reissert compound formation.

Application Scope and Data

The TMSCN method is versatile and has been successfully applied to a wide range of heterocyclic systems and acylating agents. This includes quinolines, isoquinolines, phthalazines, and even five-membered ring heterocycles like benzothiazole.[7][8]

Heterocycle	Acylating Agent	Catalyst	Solvent	Yield (%)	Reference
Isoquinoline	Benzoyl Chloride	$AlCl_3$ (cat.)	CH_2Cl_2	96	
Quinoline	Benzoyl Chloride	$AlCl_3$ (cat.)	CH_2Cl_2	85	
Phthalazine	Benzoyl Chloride	$AlCl_3$ (cat.)	CH_2Cl_2	High	[7]
Isoquinoline	Trichloroacetyl Chloride	$AlCl_3$ (cat.)	CH_2Cl_2	89	[3]
Benzothiazole	Benzoyl Chloride	None	CH_2Cl_2	Good	[8]

Detailed Experimental Protocol

This protocol provides a general and robust method for the synthesis of 2-benzoyl-1,2-dihydroisoquinaldonitrile, a classic Reissert compound.

Materials and Reagents

- Isoquinoline (freshly distilled or from a new bottle)
- Benzoyl chloride (freshly distilled or from a new bottle)
- Trimethylsilyl cyanide (TMSCN) (≥97% purity)
- Anhydrous aluminum chloride ($AlCl_3$) (optional, but recommended)

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- Anhydrous Dichloromethane (CH_2Cl_2) (from a solvent purification system or a sealed bottle)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Ethanol (for recrystallization)

Critical Safety Precautions

WARNING: Trimethylsilyl cyanide is a volatile and highly toxic liquid. It readily hydrolyzes upon contact with moisture (including atmospheric humidity) to release hydrogen cyanide (HCN), a potent poison.[5]

- All operations involving TMSCN must be performed in a well-ventilated chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and nitrile gloves.
- Use syringes and needles that are oven-dried and cooled under an inert atmosphere for all transfers of TMSCN and anhydrous solvents.
- Prepare a quenching bath (e.g., aqueous bleach and sodium hydroxide solution) to neutralize any residual TMSCN on glassware or in case of a spill.

Step-by-Step Procedure

- Reaction Setup:
  - To an oven-dried, 100 mL round-bottom flask equipped with a magnetic stir bar, add isoquinoline (e.g., 5 mmol, 1.0 eq.).
  - Add anhydrous dichloromethane (20 mL) via syringe.
  - If using a catalyst, add a trace amount of anhydrous aluminum chloride (e.g., <0.1 eq.).

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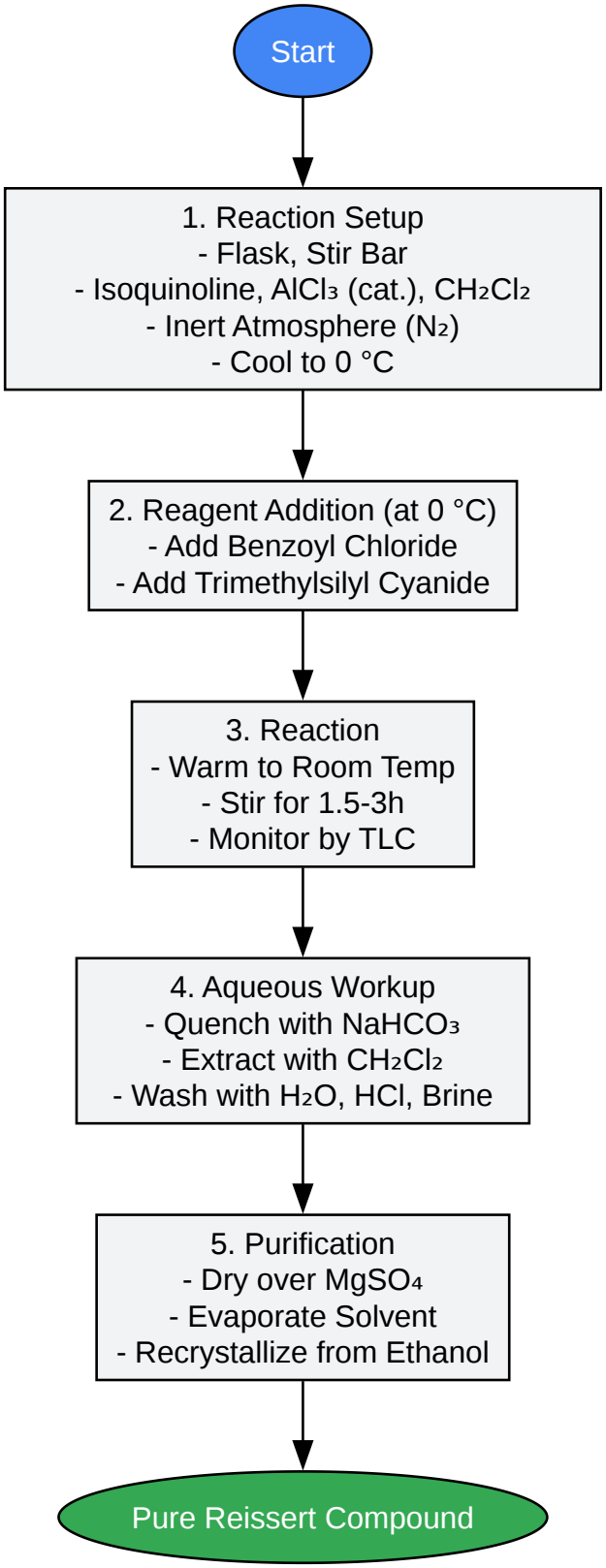
- Seal the flask with a septum and place it under a positive pressure of an inert atmosphere (Nitrogen or Argon).
- Cool the flask to 0 °C in an ice-water bath.

- Reagent Addition:
  - While stirring at 0 °C, slowly add benzoyl chloride (e.g., 10 mmol, 2.0 eq.) dropwise via syringe over 5 minutes. A colorful precipitate of the N-acyliminium salt may form.
  - After the addition is complete, add trimethylsilyl cyanide (e.g., 10 mmol, 2.0 eq.) dropwise via syringe.
- Reaction Execution:
  - Remove the ice bath and allow the reaction mixture to warm to room temperature.
  - Stir the mixture at room temperature for 1.5 to 3 hours.
  - Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting isoquinoline is consumed.
- Workup and Isolation:
  - Upon completion, carefully pour the reaction mixture into a separatory funnel containing 50 mL of saturated aqueous $NaHCO_3$ solution to quench the reaction. (Perform in hood as HCN may be evolved).
  - Extract the aqueous layer with dichloromethane (2 x 25 mL).
  - Combine the organic layers and wash sequentially with water (25 mL), dilute HCl (e.g., 1M, 25 mL), water (25 mL), and finally brine (25 mL).
  - Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification:

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- The resulting crude solid or oil can be purified by washing with cold ethanol or by recrystallization from ethanol to yield the pure Reissert compound as a white solid. Alternatively, purification can be achieved via silica gel column chromatography.

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Caption: Experimental workflow for TMSCN-based Reissert synthesis.

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Conclusion

The utilization of trimethylsilyl cyanide represents a significant advancement in the synthesis of Reissert compounds. It establishes a homogeneous, anhydrous protocol that overcomes the primary deficiencies of classical methods, resulting in higher yields, enhanced safety, and broader applicability. This method is highly recommended for researchers requiring reliable and efficient access to these valuable heterocyclic intermediates for applications in medicinal chemistry, natural product synthesis, and materials science.

References

- Reissert reaction. (n.d.). In Wikipedia. Retrieved January 9, 2024, from [Link]
- B. C. Uff, S. L. A. D. Chyla, and J. R. Kershaw. (1979). Reissert compound formation with five-membered ring heterocycles using trimethylsilyl cyanide. Journal of the Chemical Society, Chemical Communications. Available at: [Link]
- Reissert reaction. (n.d.). chemeurope.com. Retrieved January 9, 2024, from [Link]
- Popp, F. D. (1979). Developments in the Chemistry of Reissert Compounds (1968-1978). Advances in Heterocyclic Chemistry. Available at: [Link]
- Popp, F. D., & Joydeep, K. (1983). REISSERT COMPOUND STUDIES. LII1. A NEW SYNTHESIS OF REISSERT COMPOUNDS USING TRI-n-BUTYLTIN CYANIDE. ElectronicsAndBooks. Available at: [Link]
- Reissert Indole Synthesis. (n.d.). ResearchGate. Retrieved January 9, 2024, from [Link]
- Ruchirawat, S., Phadungkul, N., Chuankamnerdkarn, M., & Thebtaranonth, C. (1974). A VERSATILE SYNTHESIS OF REISSERT COMPOUNDS. Heterocycles. Available at: [Link]
- Romero-Hernández, L. L. (2015). Trimethylsilyl Cyanide (TMSCN). Synlett. Available at: [Link]
- Popp, F. D. (1980). Reissert Compounds Derived From Diazaaromatic Systems. Heterocycles. Available at: [Link]

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- Gassman, P. G., & Talley, J. J. (1988). TRIMETHYLSILYL CYANIDE. Organic Syntheses. Available at: [Link]
- Advances in the Application of Trimethylsilyl Cyanide for Organic Synthesis. (n.d.). ResearchGate. Retrieved January 9, 2024, from [Link]
- Fife, W. K. (1983). Regioselective cyanation of pyridine 1-oxides with trimethylsilanecarbonitrile: a modified Reissert-Henze reaction. The Journal of Organic Chemistry. Available at: [Link]
- Trimethylsilyl cyanide – Knowledge and References. (n.d.). Taylor & Francis. Retrieved January 9, 2024, from [Link]
- Trimethylsilyl cyanide (TMSCN). (n.d.). ResearchGate. Retrieved January 9, 2024, from [Link]
- Trimethylsilyl cyanide. (n.d.). In Wikipedia. Retrieved January 9, 2024, from [Link]
- Wu, J., & Hou, S. (2008). ZnI2-Catalyzed Cyanation of Acyl Chlorides with TMS-CN: An Interesting Role of Iodine. ResearchGate. Available at: [Link]

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Sources

- 1. Reissert reaction - Wikipedia [en.wikipedia.org]
- 2. Reissert_reaction [chemeurope.com]
- 3. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. Trimethylsilyl cyanide - Wikipedia [en.wikipedia.org]
- 6. researchgate.net [researchgate.net]

- 7. dl.ndl.go.jp [dl.ndl.go.jp]
- 8. Reissert compound formation with five-membered ring heterocycles using trimethylsilyl cyanide - Journal of the Chemical Society, Chemical Communications (RSC Publishing) [pubs.rsc.org]
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